

6,6-Dimethoxyhexan-1-amine safety and handling

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Compound of Interest

Compound Name: 6,6-Dimethoxyhexan-1-amine

CAS No.: 62839-31-0

Cat. No.: B1342658

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An In-depth Technical Guide to the Safety and Handling of **6,6-Dimethoxyhexan-1-amine**

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: No specific safety data sheet (SDS) for **6,6-dimethoxyhexan-1-amine** (CAS No. 62839-31-0) is publicly available. This guide is based on the general properties and hazards of primary aliphatic amines and data from structurally similar compounds. All procedures should be conducted following a thorough, substance-specific risk assessment by qualified personnel.

Section 1: Chemical and Physical Properties

Quantitative data for **6,6-dimethoxyhexan-1-amine** is not readily available. The following table summarizes key physical and chemical properties, with some values being estimates based on its structure and comparison to analogous compounds.^{[1][2]}

Property	Value	Notes
Molecular Formula	C8H19NO2	[2]
Molecular Weight	161.24 g/mol	[2]
Appearance	Colorless to yellow liquid (anticipated)	Typical for short-chain aliphatic amines.[1]
Odor	Strong, fishy, ammonia-like (anticipated)	Characteristic of aliphatic amines.[1]
Boiling Point	Estimated range: ~170-190 °C	Based on similar C9 amines.[1]
Flash Point	Estimated range: ~50-70 °C (Closed Cup)	Lower aliphatic amines can be flammable.[1]
Solubility	Sparingly soluble in water; soluble in organic solvents (anticipated)	A general property of aliphatic amines.[1]

Section 2: Hazard Identification and Classification

Based on the general characteristics of primary aliphatic amines, **6,6-dimethoxyhexan-1-amine** is anticipated to be classified as follows. These classifications should be regarded as presumptive in the absence of specific test data.[1]

Hazard Profile Table

Hazard Class	Category	GHS Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor.[1]
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[1]
Acute Toxicity, Dermal	3/4	H311/H312: Toxic/Harmful in contact with skin.[1]
Acute Toxicity, Inhalation	3/4	H331/H332: Toxic/Harmful if inhaled.[1]
Skin Corrosion/Irritation	1B/1C	H314: Causes severe skin burns and eye damage.[1][3]
Serious Eye Damage/Irritation	1	H318: Causes serious eye damage.[1]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.
Hazardous to the Aquatic Environment, Chronic	2/3	H411/H412: Toxic/Harmful to aquatic life with long lasting effects.[1]

Toxicological Insights:

- **Corrosivity:** The primary hazard of aliphatic amines is their corrosivity. The lone pair of electrons on the nitrogen atom makes them basic and nucleophilic, readily reacting with and damaging biological tissues, particularly skin and eyes.[1][3]
- **Inhalation Hazard:** The volatility of lower molecular weight amines, coupled with their irritant properties, poses a significant inhalation risk, potentially causing respiratory tract irritation and, in severe cases, lung edema.[4]
- **Sensitization:** Some aliphatic amines are known to be skin sensitizers, meaning that repeated exposure can lead to an allergic skin reaction (dermatitis).[1]

Section 3: Exposure Controls and Personal Protection

A substance-specific risk assessment should always be performed to determine the appropriate exposure controls.

Engineering Controls:

- **Fume Hood:** All work with **6,6-dimethoxyhexan-1-amine** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.^{[5][6]} This is the primary means of preventing inhalation exposure.
- **Safety Shower and Eyewash Station:** A readily accessible and tested safety shower and eyewash station are mandatory in any laboratory where this compound is handled.^{[7][8]}

Personal Protective Equipment (PPE):

The selection of PPE is critical and should be based on the potential for exposure.

- **Eye and Face Protection:** Chemical safety goggles are the minimum requirement. A full-face shield should be worn in situations with a higher risk of splashes.^{[7][9]}
- **Skin Protection:**
 - **Gloves:** Compatible chemical-resistant gloves are essential. Nitrile or neoprene gloves are generally recommended for aliphatic amines, but the specific glove type and thickness should be chosen based on the breakthrough time for the substance. Always inspect gloves before use and use proper removal technique to avoid skin contact.^{[6][7]}
 - **Lab Coat:** A flame-retardant lab coat or a chemically resistant apron over a lab coat should be worn to protect against splashes.
- **Respiratory Protection:** If engineering controls are insufficient to maintain exposure below acceptable limits, or during certain emergency situations, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and ammonia should be used.^[3] Respirator use requires a formal respiratory protection program, including fit testing.

Section 4: Safe Handling and Storage Procedures

Handling:

- Avoid direct contact with skin, eyes, and clothing.[8][10]
- Avoid procedures that could generate aerosols or mists.
- Wash hands thoroughly after handling, even if gloves were worn.[3][7] Do not eat, drink, or smoke in areas where this chemical is handled.
- For long-term storage and to maintain purity, it may be beneficial to handle and store **6,6-dimethoxyhexan-1-amine** under an inert atmosphere (e.g., nitrogen or argon) as amines can react with atmospheric carbon dioxide.[5]

Storage:

- Keep the container tightly closed in a dry, cool, and well-ventilated place.[10][11]
- Store away from strong oxidizing agents, acids, acid anhydrides, and acid chlorides.[3][5]
- Store in a locked cabinet or other secure area to restrict access.[3][10]

Section 5: Emergency Procedures

Immediate and appropriate action is crucial in any emergency involving **6,6-dimethoxyhexan-1-amine**.

First Aid Measures:

- General Advice: In all cases of exposure, seek immediate medical attention and show the safety data sheet (or this guide) to the attending physician.[7] First responders should protect themselves from exposure.
- Inhalation: If inhaled, immediately move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[7][11]

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing all contaminated clothing and shoes.[\[7\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do.[\[7\]](#)
- Ingestion: If swallowed, do NOT induce vomiting. Rinse the mouth with water. If the person is conscious, give them two glasses of water to drink.[\[3\]](#)

Spill Response:

The response to a spill should be dictated by the size of the spill and the level of training of the personnel.

- Small Spills (manageable by trained lab personnel):
 - Evacuate and Ventilate: Alert others in the immediate area and ensure the area is well-ventilated (e.g., by increasing the sash height of the fume hood).[\[12\]](#)
 - Don PPE: Wear appropriate PPE, including respiratory protection if necessary.[\[7\]](#)[\[12\]](#)
 - Contain and Absorb: Contain the spill using an inert absorbent material such as vermiculite, sand, or a commercial chemical absorbent.[\[12\]](#)[\[13\]](#) Do not use combustible materials like paper towels as the primary absorbent.
 - Neutralize (with caution): For aliphatic amines, a weak acid such as citric acid can be used for neutralization.[\[12\]](#)[\[13\]](#) This should be done cautiously as the reaction can be exothermic.
 - Collect and Dispose: Carefully scoop the absorbed material into a labeled, sealable container for hazardous waste disposal.[\[12\]](#)[\[14\]](#)
 - Decontaminate: Clean the spill area thoroughly with soap and water.[\[15\]](#)
- Large Spills (requiring emergency response):
 - Evacuate: Immediately evacuate the area and alert others.

- Isolate: Close the doors to the affected area to contain vapors.
- Call for Help: Contact your institution's emergency response team.
- Provide Information: Be prepared to provide information about the spilled substance.

Fire Fighting Measures:

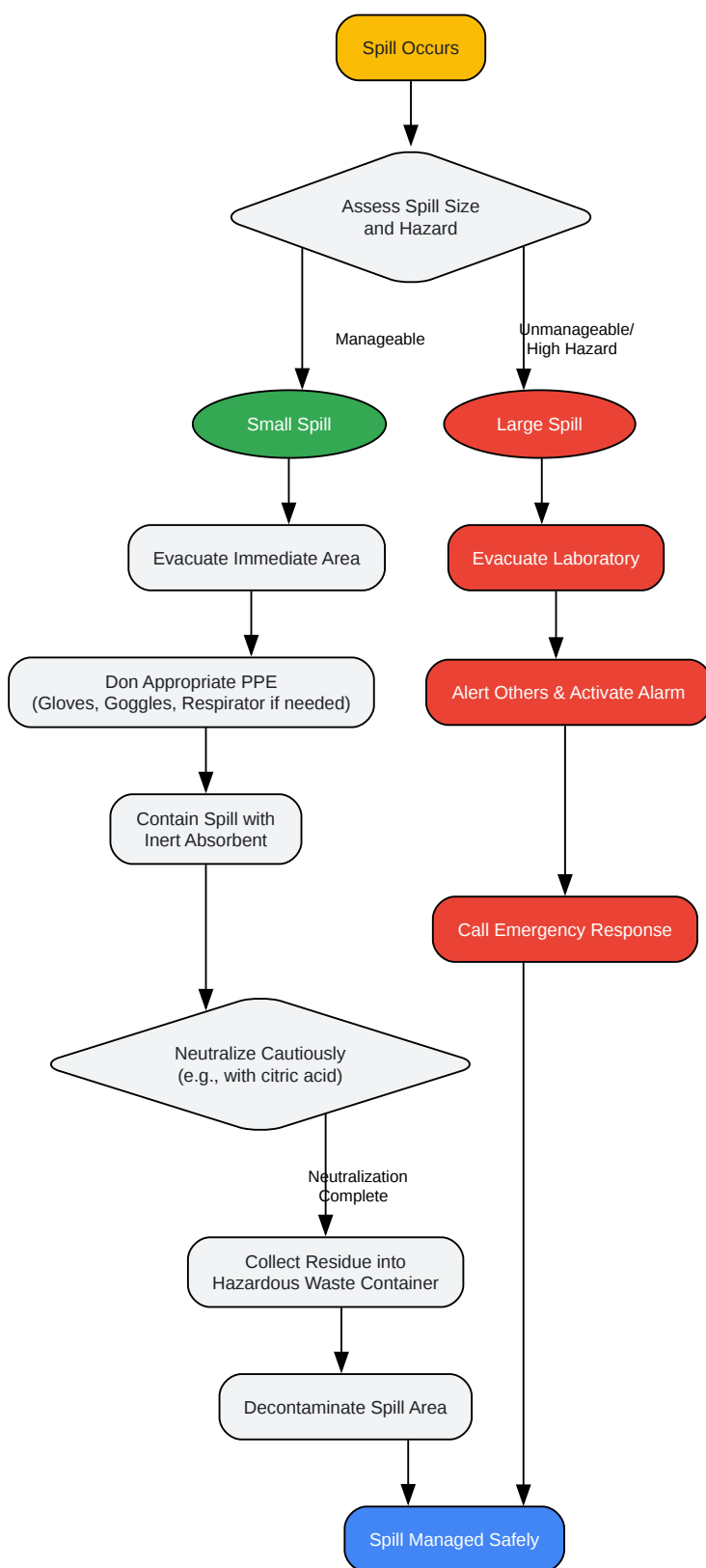
- Suitable Extinguishing Media: Use dry chemical powder, carbon dioxide, or alcohol-resistant foam.[\[7\]](#)[\[9\]](#) A water spray can be used to cool containers.
- Specific Hazards: The compound is a flammable liquid.[\[1\]](#) Combustion may produce toxic fumes, including carbon oxides and nitrogen oxides.[\[5\]](#)[\[10\]](#)
- Protective Equipment: Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).[\[7\]](#)[\[8\]](#)

Section 6: Waste Disposal

- Regulations: All waste disposal must be conducted in accordance with local, state, and federal regulations.
- Containers: Dispose of unused product and contaminated materials in a designated hazardous waste container.[\[3\]](#) Do not mix with incompatible wastes.[\[14\]](#)

Section 7: Visualization & Formatting

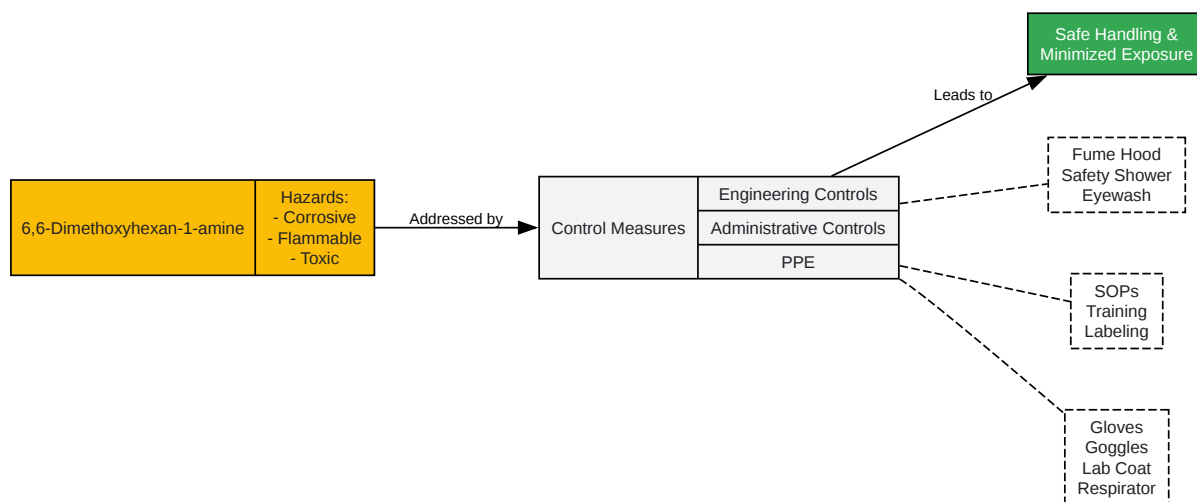
Experimental Workflow: Spill Response Protocol



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Caption: Workflow for small and large chemical spills.

Logical Relationship: Hazard Mitigation Strategy

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Caption: Hierarchy of controls for mitigating chemical hazards.

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